

Quantitative analysis of RecG's contribution to recombination efficiency

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *RecG protein*

CAS No.: *145137-68-4*

Cat. No.: *B1174793*

[Get Quote](#)

RecG's Impact on Recombination Efficiency: A Quantitative Comparison

For researchers, scientists, and drug development professionals, understanding the intricate mechanisms of DNA repair and recombination is paramount. The RecG helicase, a key player in these processes, significantly influences the efficiency of homologous recombination. This guide provides a quantitative analysis of RecG's contribution, comparing the performance of wild-type organisms with their RecG-deficient counterparts, supported by experimental data and detailed protocols.

Quantitative Analysis of RecG's Role in Recombination and DNA Repair

The absence of RecG has a demonstrable impact on various recombination and DNA repair pathways. The following tables summarize the quantitative effects observed in key experimental assays.

Table 1: Effect of RecG Deficiency on Hfr Conjugational Recombination in E. coli

Strain	Relative Recombination Frequency
Wild-type	1.0 (baseline)
recG mutant	0.1 - 0.33 ^[1]
Description:	Hfr conjugation is a primary method for genetic mapping in bacteria and relies on homologous recombination to integrate donor DNA into the recipient chromosome. In E. coli strains lacking a functional recG gene, the efficiency of conjugational recombination is reduced by 3- to 10-fold. ^[1]

Table 2: Influence of RecG on P1 Transduction Efficiency in E. coli

Strain	Relative Transduction Frequency
Wild-type	1.0 (baseline)
recG mutant	Data not available in a quantitative format. However, qualitative reports indicate a modest reduction in transductional recombination in recG single mutants. A dramatic decrease (over 100-fold) is observed in recG ruv double mutants, highlighting functional redundancy.
Description:	P1 transduction is a process where a bacteriophage transfers bacterial DNA from a donor to a recipient cell. Successful integration of this DNA requires homologous recombination. While the effect on a recG single mutant is modest, its absence in combination with mutations in the ruvABC genes severely impairs this process.

Table 3: Comparative UV Radiation Sensitivity of Wild-type and recG Mutant E. coli

UV Dose (J/m ²)	Percent Survival (Wild-type)
0	100
10	~80
20	~60
30	~40
40	~20
50	~10

Description:

UV radiation induces DNA lesions that are often repaired through recombination-dependent pathways. The survival curve for the recG mutant shows a significant decrease in survival compared to the wild-type strain, indicating a crucial role for RecG in the repair of UV-induced DNA damage.

Experimental Protocols

Detailed methodologies are essential for the replication and validation of experimental findings. The following are protocols for the key experiments cited in this guide.

Hfr Conjugational Recombination Assay

This protocol is a standard method for measuring the frequency of recombination between a high-frequency recombination (Hfr) donor strain and a recipient (F-) E. coli strain.

Materials:

- Hfr donor E. coli strain (e.g., streptomycin-sensitive, auxotrophic for a specific nutrient)

- F- recipient E. coli strain (e.g., streptomycin-resistant, prototrophic for the nutrient the Hfr strain requires)
- Luria-Bertani (LB) broth and agar plates
- Minimal medium agar plates with and without the specific nutrient
- Streptomycin solution
- Sterile saline solution (0.85% NaCl)
- Spectrophotometer
- Incubator at 37°C
- Shaking water bath at 37°C
- Vortex mixer

Procedure:

- Culture Preparation: Inoculate 5 mL of LB broth with the Hfr donor and F- recipient strains separately. Incubate overnight at 37°C with shaking.
- Subculturing: The next day, dilute the overnight cultures 1:100 into fresh LB broth. Incubate at 37°C with shaking until the cultures reach an early to mid-logarithmic phase of growth (OD600 of approximately 0.4-0.6).
- Mating: Mix 1.0 mL of the Hfr donor culture with 9.0 mL of the F- recipient culture in a sterile flask. This high ratio of recipient to donor cells ensures that each donor has a high probability of finding a recipient.
- Incubation: Incubate the mating mixture in a shaking water bath at 37°C for 60 minutes to allow for conjugation to occur.
- Interruption of Mating: After 60 minutes, vigorously vortex the mating mixture for 30 seconds to separate the mating pairs.

- **Serial Dilutions:** Prepare a series of 10-fold serial dilutions of the mating mixture in sterile saline.
- **Plating for Viable Counts:** Plate 100 μ L of appropriate dilutions onto LB agar plates containing streptomycin to select for the recipient cells and determine the total number of viable recipient cells.
- **Plating for Recombinants:** Plate 100 μ L of appropriate dilutions onto minimal medium agar plates containing streptomycin. These plates select for recipient cells that have received the prototrophic marker from the Hfr donor through recombination.
- **Incubation:** Incubate all plates at 37°C for 24-48 hours.
- **Calculation of Recombination Frequency:** Count the number of colonies on both types of plates. The recombination frequency is calculated as the number of recombinant colonies (on minimal medium with streptomycin) divided by the total number of viable recipient colonies (on LB with streptomycin).

P1 Phage Transduction Assay

This protocol outlines the steps for generalized transduction using bacteriophage P1 to transfer genetic material between *E. coli* strains.

Materials:

- P1 phage lysate
- Donor *E. coli* strain (with the desired genetic marker)
- Recipient *E. coli* strain (lacking the genetic marker)
- LB broth and soft agar (0.7% agar)
- LB agar plates
- Calcium chloride (CaCl_2) solution (1 M)
- Sodium citrate solution (1 M)

- Chloroform
- Centrifuge and tubes
- Incubator at 37°C

Procedure:

- Preparation of P1 Lysate:
 - Grow an overnight culture of the donor E. coli strain in LB broth.
 - Inoculate 5 mL of fresh LB broth containing 5 mM CaCl₂ with 50 µL of the overnight culture.
 - Incubate at 37°C with shaking to an OD600 of ~0.2.
 - Add P1 phage lysate at a multiplicity of infection (MOI) of approximately 0.1-1.
 - Continue incubation with shaking for 2-3 hours, or until the culture lyses (becomes clear).
 - Add a few drops of chloroform to the lysate and vortex to kill any remaining bacterial cells.
 - Centrifuge the lysate at high speed to pellet cell debris.
 - Carefully transfer the supernatant (the P1 lysate) to a sterile tube.
- Transduction:
 - Grow an overnight culture of the recipient E. coli strain.
 - In a sterile tube, mix 100 µL of the recipient culture with varying amounts of the P1 lysate (e.g., 1 µL, 10 µL, 100 µL) and 5 µL of 1 M CaCl₂.
 - Incubate at 37°C for 30 minutes without shaking to allow for phage adsorption.
 - Add 1 mL of LB broth containing 20 mM sodium citrate (to chelate excess calcium and prevent further phage infection) and incubate for 1 hour at 37°C with shaking to allow for the expression of the transduced gene.

- Centrifuge the cells, discard the supernatant, and resuspend the pellet in 100 μ L of LB broth.
- Plating and Selection:
 - Plate the entire cell suspension onto selective agar plates (media that will only allow recipient cells that have incorporated the donor marker to grow).
 - Incubate the plates at 37°C for 24-48 hours.
- Calculation of Transduction Frequency:
 - Count the number of colonies (transductants) on the selective plates.
 - To determine the total number of viable recipient cells, plate a known dilution of the recipient culture (that has not been exposed to the phage) on non-selective media.
 - Transduction frequency is calculated as the number of transductants per milliliter divided by the number of viable recipient cells per milliliter.

UV Radiation Sensitivity Assay

This protocol is used to determine the sensitivity of bacterial strains to ultraviolet (UV) radiation.

Materials:

- E. coli strains (wild-type and recG mutant)
- LB broth and agar plates
- Sterile saline solution (0.85% NaCl)
- UV light source (germicidal lamp, 254 nm)
- UV radiometer
- Petri dishes
- Spreader

- Incubator at 37°C

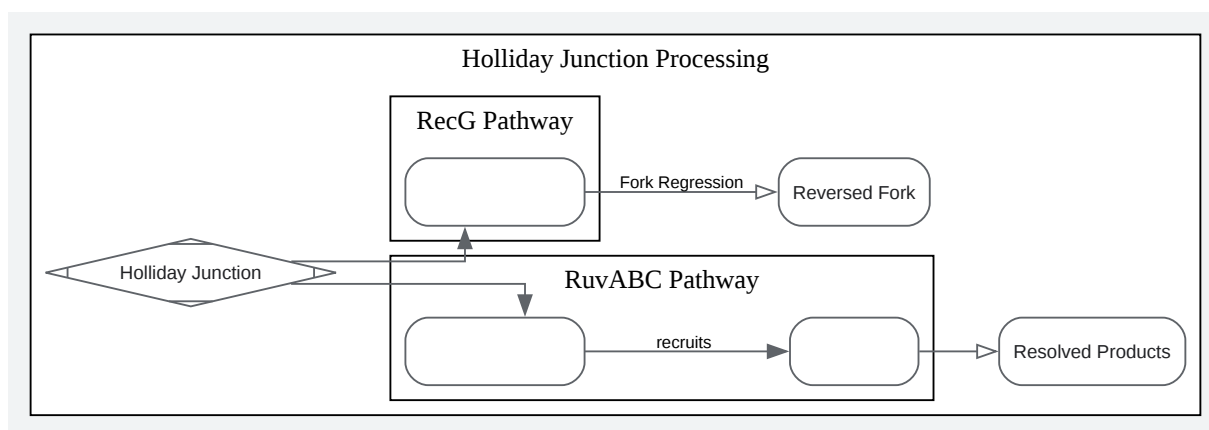
Procedure:

- Culture Preparation: Grow overnight cultures of the wild-type and recG mutant strains in LB broth at 37°C with shaking.
- Cell Preparation:
 - Centrifuge the overnight cultures to pellet the cells.
 - Wash the cell pellets twice with sterile saline solution.
 - Resuspend the cells in sterile saline to an OD600 of approximately 1.0.
- Serial Dilutions: Prepare a series of 10-fold serial dilutions of each cell suspension in sterile saline.
- Plating: Spread 100 µL of an appropriate dilution (to yield 100-200 colonies on the non-irradiated control plate) onto a series of LB agar plates.
- UV Irradiation:
 - Remove the lids of the petri dishes.
 - Expose the plates to a calibrated UV light source for varying amounts of time to deliver different doses of UV radiation (e.g., 0, 10, 20, 30, 40, 50 J/m²). The dose can be controlled by varying the exposure time or the distance from the UV source. Use a UV radiometer to measure the intensity of the UV light.
- Incubation: Immediately after irradiation, cover the plates and incubate them in the dark at 37°C for 24-48 hours to prevent photoreactivation.
- Data Analysis:
 - Count the number of colonies on each plate.

- Calculate the percent survival for each UV dose by dividing the number of colonies on the irradiated plate by the number of colonies on the non-irradiated control plate and multiplying by 100.
- Plot the percent survival (on a logarithmic scale) against the UV dose to generate a survival curve.

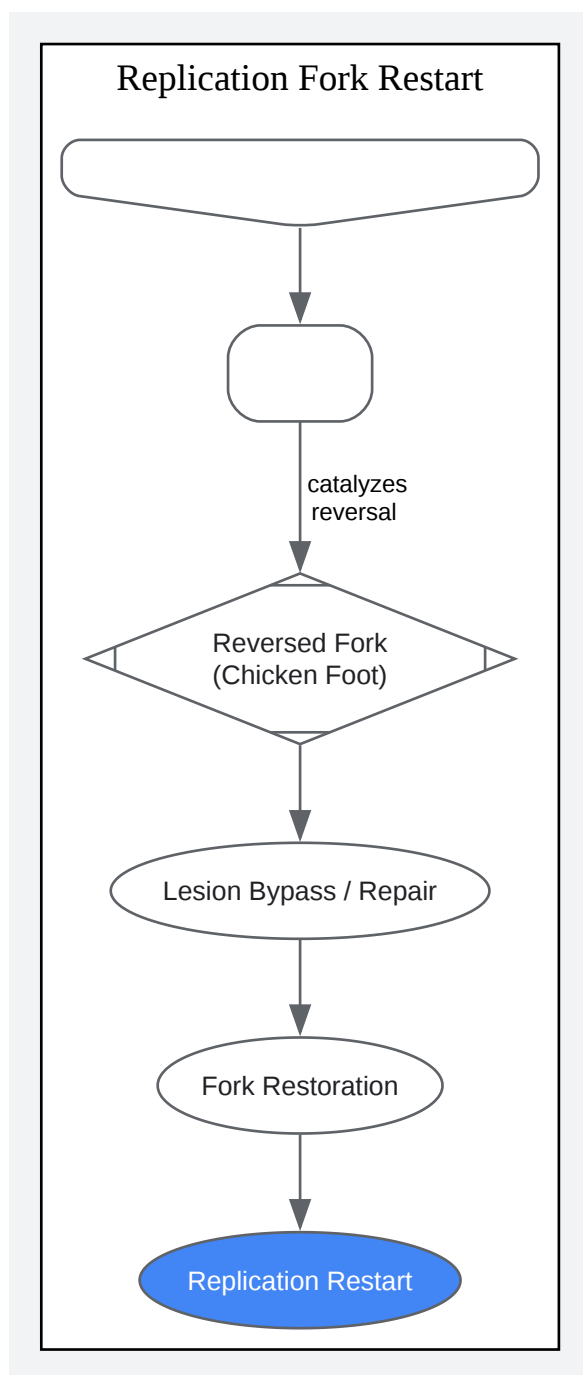
Signaling Pathways and Experimental Workflows

The following diagrams, generated using the DOT language, illustrate the key pathways and workflows involving RecG.



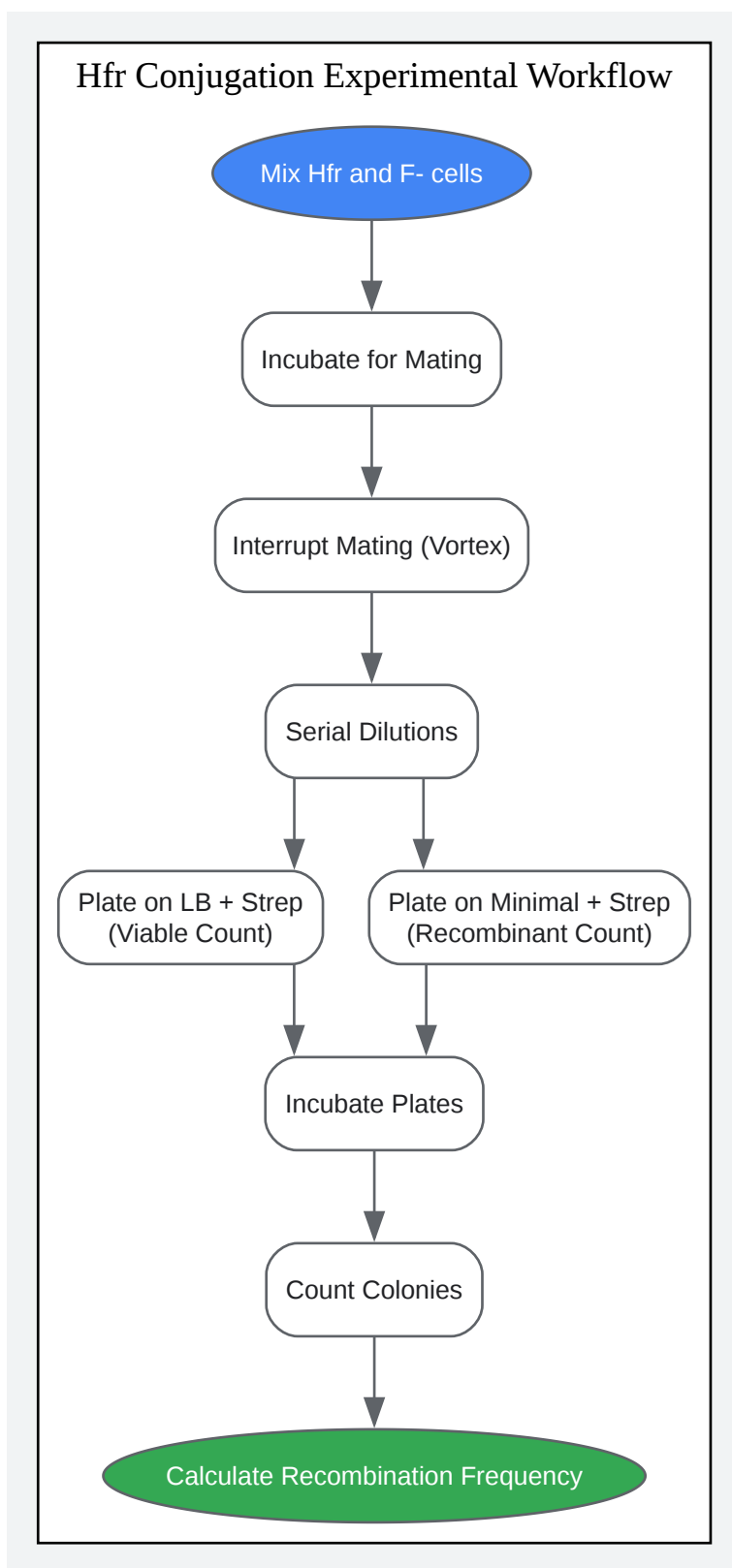
[Click to download full resolution via product page](#)

Caption: Holliday Junction Processing Pathways.



[Click to download full resolution via product page](#)

Caption: RecG-mediated Replication Fork Reversal.



[Click to download full resolution via product page](#)

Caption: Hfr Conjugation Workflow.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Mutation of recF, recJ, recO, recQ, or recR improves Hfr recombination in resolvase-deficient *ruv recG* strains of *Escherichia coli* - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Quantitative analysis of RecG's contribution to recombination efficiency]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1174793/docs#quantitative-analysis-of-recg-s-contribution-to-recombination-efficiency>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check